

2,2,3-Trimethylpentane CAS number lookup

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Compound of Interest

Compound Name: 2,2,3-Trimethylpentane

Cat. No.: B1293788

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An In-depth Technical Guide to 2,2,3-Trimethylpentane

This technical guide provides a comprehensive overview of **2,2,3-trimethylpentane**, including its chemical identifiers, physical and chemical properties, experimental protocols for its synthesis and purification, and relevant safety information. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identifiers and Properties

2,2,3-Trimethylpentane is a branched alkane and an isomer of octane.^[1] It is a colorless, clear liquid at room temperature. The primary Chemical Abstracts Service (CAS) Registry Number for **2,2,3-trimethylpentane** is 564-02-3.^{[2][3]} Specific enantiomers also have unique CAS numbers: (S)-**2,2,3-Trimethylpentane** is identified by CAS number 40824-48-4, and (R)-**2,2,3-trimethylpentane** by 54665-47-3.^{[4][5]}

Quantitative Physical and Chemical Data

A summary of the key physical and chemical properties of **2,2,3-trimethylpentane** is presented in the table below.

| Property | Value | Source(s) |
|-------------------|--------------------------------|-----------|
| Molecular Formula | C ₈ H ₁₈ | [6] |
| Molecular Weight | 114.23 g/mol | [5][6] |
| Boiling Point | 110 °C | [2][7] |
| Melting Point | -112.26 °C to -112.38 °C | [2][8] |
| Density | 0.72 g/cm ³ | [2] |
| Refractive Index | 1.4020 to 1.4040 | [2] |
| Flash Point | 8 °C | [2][7] |
| Purity (Typical) | >99.0% (GC) | |

Experimental Protocols

Synthesis of 2,2,3-Trimethylpentane via Grignard Reaction

A documented method for the synthesis of **2,2,3-trimethylpentane** involves a Grignard reaction to first produce methylethyl-tertiary-butylcarbinol, which is then converted to the final product.[8]

Materials:

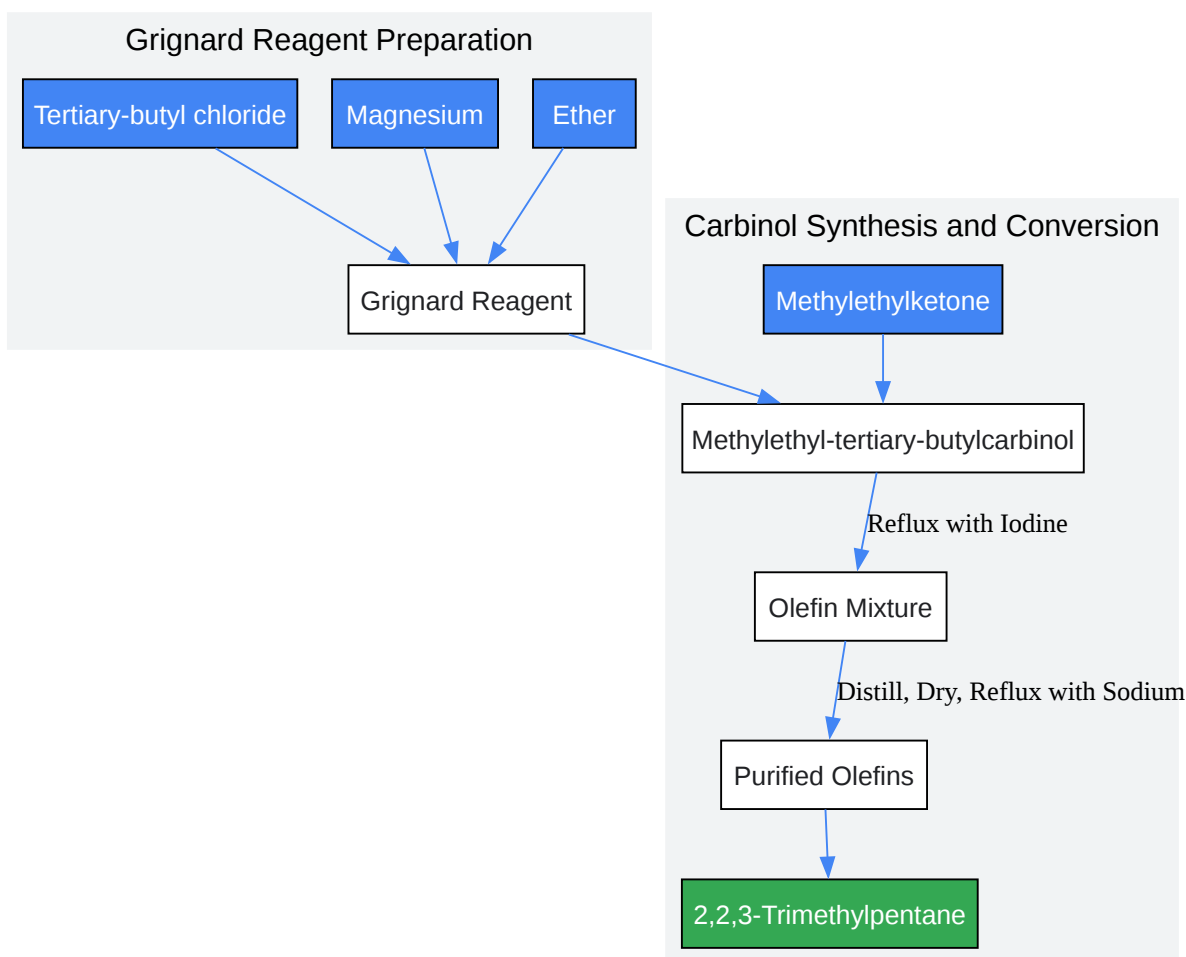
- Tertiary-butyl chloride
- Methylethylketone
- Magnesium
- Ether
- Iodine (as a catalyst)
- Calcium chloride (for drying)

- Sodium (for refluxing)

Procedure:

- Grignard Reagent Formation: Prepare the Grignard reagent by reacting tertiary-butyl chloride with magnesium in ether.
- Carbinol Synthesis: React the prepared Grignard reagent with methylethylketone. This reaction yields methylethyl-tertiary-butylcarbinol, with reported yields between 21% and 28%.
- Purification of Carbinol: The resulting carbinol is distilled at 74-76 °C under a pressure of 40 mm Hg.
- Dehydration to Olefins: The purified carbinol is refluxed with a small amount of iodine (approximately 0.5%) to produce a mixture of olefins.
- Purification of Olefins: The olefin mixture is recovered by distillation, dried with calcium chloride, and then refluxed with sodium.
- Final Product Formation: The purified olefins are subsequently processed to yield **2,2,3-trimethylpentane**. The final product can be further purified by fractionation.[8]

Synthesis Workflow for 2,2,3-Trimethylpentane



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Caption: Synthesis workflow for **2,2,3-trimethylpentane** via a Grignard reaction.

Purification by Azeotropic Distillation

A method for the purification of **2,2,3-trimethylpentane** involves azeotropic distillation.[2]

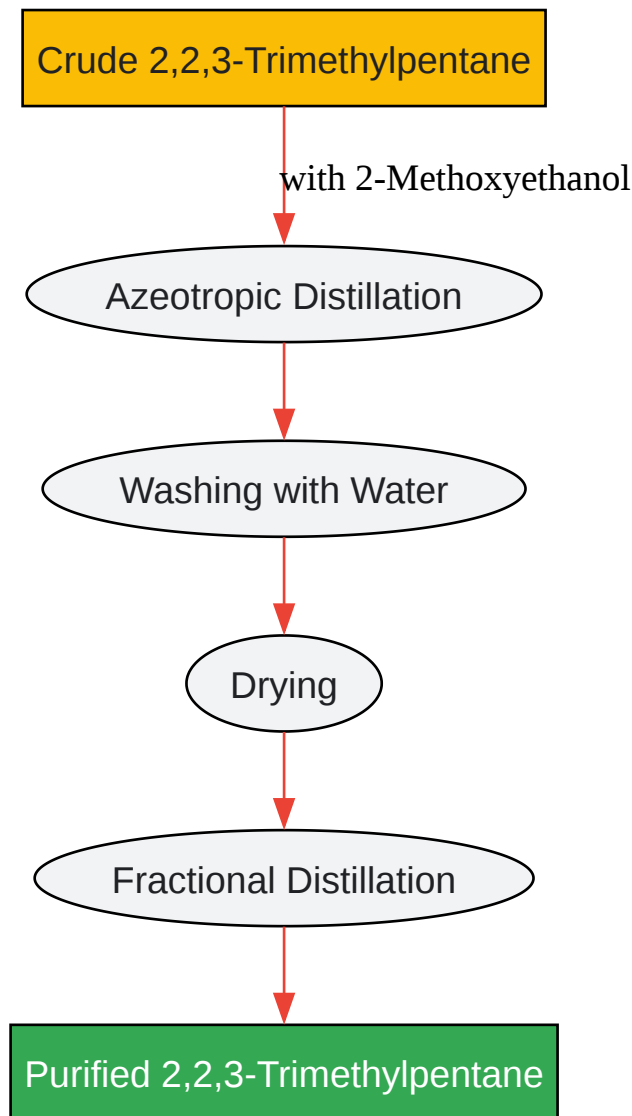
Materials:

- Crude **2,2,3-trimethylpentane**
- 2-Methoxyethanol
- Water

Procedure:

- Azeotropic Distillation: The crude **2,2,3-trimethylpentane** is subjected to azeotropic distillation with 2-methoxyethanol.
- Washing: The resulting distillate is washed with water to remove the 2-methoxyethanol.
- Drying: The washed product is dried.
- Fractional Distillation: The dried **2,2,3-trimethylpentane** is then purified further by fractional distillation.[2]

Purification of 2,2,3-Trimethylpentane



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Caption: Purification workflow for **2,2,3-trimethylpentane**.

Chemical Reactions

2,2,3-Trimethylpentane is a component of gasoline and can be produced through alkylation reactions.[2][9] It can undergo reactions typical of alkanes, such as combustion and free-radical substitution. For instance, the gas-phase reaction of **2,2,3-trimethylpentane** with OH radicals in the presence of nitric oxide has been studied. The products of this reaction include acetaldehyde, acetone, 3-methyl-2-butanone, 3-methyl-2-butyl nitrate, and 2-propyl nitrate.[10]

Safety and Handling

2,2,3-Trimethylpentane is a highly flammable liquid and vapor.[7] It is harmful if swallowed as it may be fatal if it enters the airways.[7] It can also cause skin irritation and may cause drowsiness or dizziness.[7] Furthermore, it is very toxic to aquatic life with long-lasting effects.[7]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and other ignition sources.[7]
- Use only in well-ventilated areas.[7]
- Avoid release to the environment.
- Wear protective gloves and clothing.
- If swallowed, do NOT induce vomiting and immediately call a poison center or doctor.

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